

ASN-001 solubility and preparation for experiments

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Compound of Interest

Compound Name: ASN-001

Cat. No.: B1149898

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Application Notes and Protocols for ASN-001

For Researchers, Scientists, and Drug Development Professionals

Introduction

ASN-001 is a novel, orally active, non-steroidal small molecule inhibitor that selectively targets the 17,20-lyase activity of cytochrome P450 17A1 (CYP17A1). By inhibiting this key enzyme in the androgen biosynthesis pathway, **ASN-001** effectively suppresses the production of testosterone and other androgens. This targeted mechanism of action makes **ASN-001** a promising therapeutic candidate for androgen-dependent pathologies, most notably castration-resistant prostate cancer. These application notes provide detailed information on the solubility of **ASN-001** and protocols for its preparation for in vitro and in vivo experiments. An alias for **ASN-001** is EN3356.

Physicochemical and Solubility Data

A summary of the known physicochemical and solubility properties of **ASN-001** is presented in the table below. This data is essential for the accurate preparation of stock solutions and experimental formulations.

Property	Value	Source
Alias	EN3356	[1]
Mechanism of Action	Selective CYP17A1 17,20-lyase inhibitor	[2][3]
Molecular Formula	C ₁₇ H ₁₄ N ₄ O	[1]
Molecular Weight	290.32 g/mol	[1]
Solubility in DMSO	7.5 mg/mL (with sonication)	[1]

Experimental Protocols

Protocol 1: Preparation of ASN-001 for In Vitro Experiments

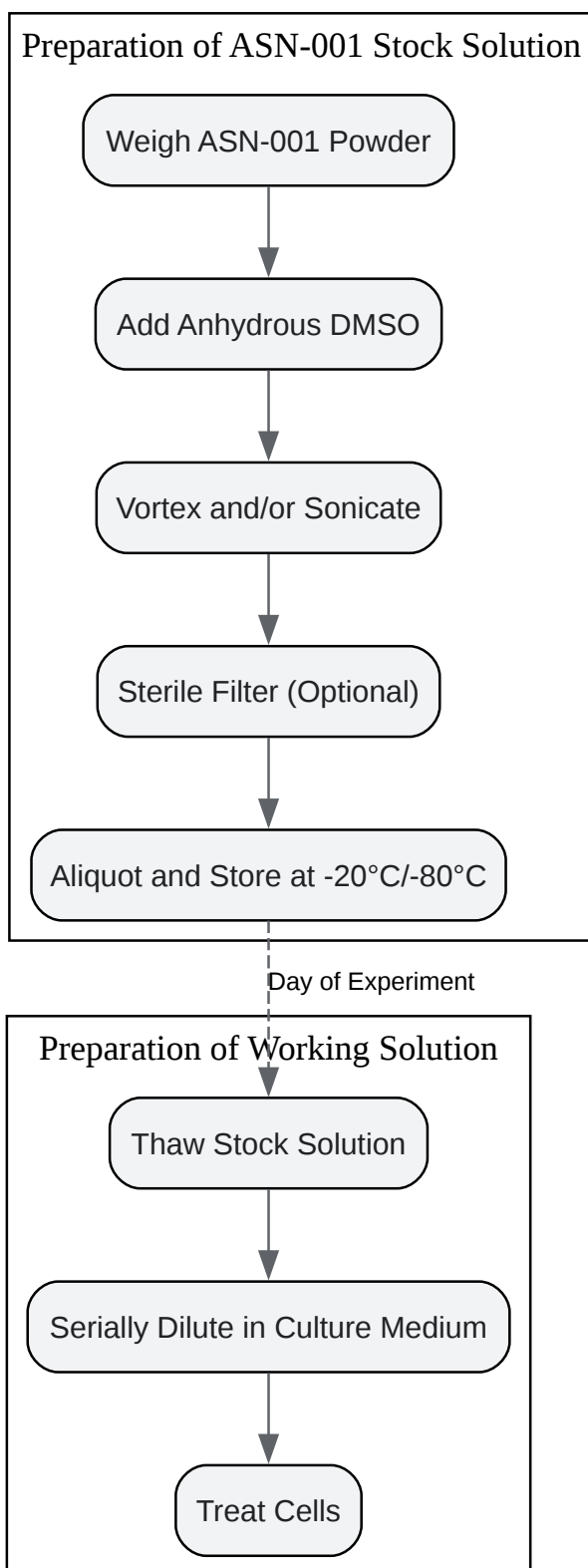
This protocol details the preparation of a high-concentration stock solution of **ASN-001** in dimethyl sulfoxide (DMSO), which is suitable for use in a variety of cell-based assays.

Materials:

- **ASN-001** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber glass vials or cryovials
- Vortex mixer
- Sonicator (optional, but recommended)
- Sterile, 0.22 µm DMSO-compatible syringe filter (optional)
- Calibrated analytical balance and weighing paper
- Sterile serological pipettes and pipette tips

Procedure:

- **Safety Precautions:** Conduct all procedures in a certified chemical fume hood. Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- **Weighing **ASN-001**:** Accurately weigh the desired amount of **ASN-001** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.90 mg of **ASN-001**.
- **Dissolution in DMSO:** Transfer the weighed **ASN-001** powder into a sterile amber glass vial. Using a sterile pipette, add the calculated volume of anhydrous DMSO to achieve the desired stock concentration. For a 10 mM stock solution, add 1 mL of DMSO to 2.90 mg of **ASN-001**.
- **Solubilization:** Tightly cap the vial and vortex for 2-3 minutes to facilitate dissolution. If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes.^[1]
- **Sterilization (Optional):** For applications requiring sterile stock solutions, filter the **ASN-001**/DMSO solution through a 0.22 µm DMSO-compatible syringe filter into a new sterile vial.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile cryovials to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability.
- **Preparation of Working Solutions:** On the day of the experiment, thaw an aliquot of the stock solution at room temperature. Prepare serial dilutions in the appropriate cell culture medium to achieve the final desired concentrations for your assay. Note: The final concentration of DMSO in the cell culture should be kept below 0.5%, and ideally below 0.1%, to avoid solvent-induced cytotoxicity. A vehicle control (culture medium with the same final concentration of DMSO) should be included in all experiments.



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Workflow for the preparation of **ASN-001** for in vitro experiments.

Protocol 2: Preparation of ASN-001 for In Vivo Oral Administration

This protocol describes the preparation of a suspension of **ASN-001** suitable for oral gavage in animal models, such as mice. This formulation is based on common practices for administering poorly water-soluble compounds in preclinical studies.

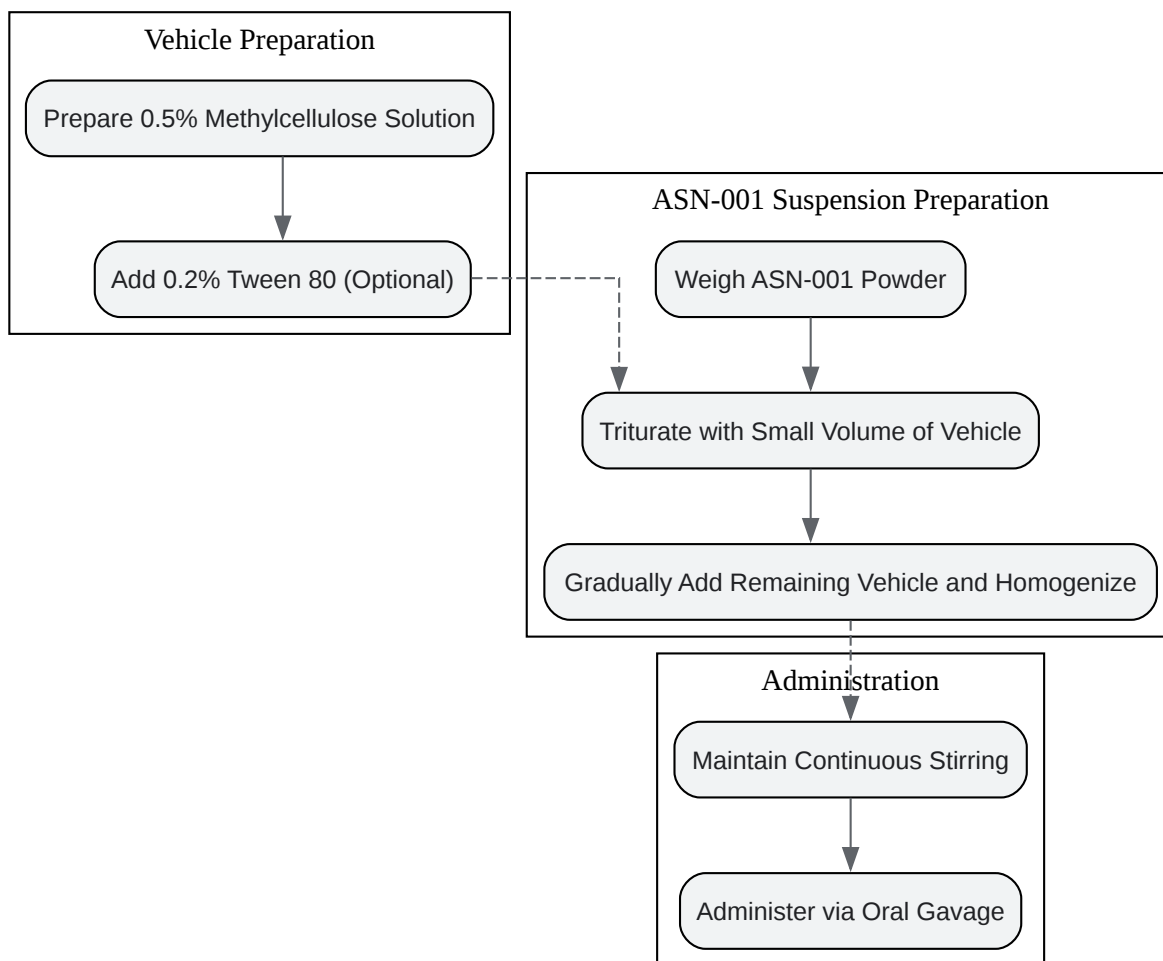
Materials:

- **ASN-001** powder
- Vehicle components:
 - 0.5% (w/v) Methylcellulose (MC)
 - 0.2% (v/v) Tween 80 (optional, as a surfactant)
 - Sterile water or saline
- Mortar and pestle or homogenizer
- Magnetic stirrer and stir bar
- Calibrated analytical balance
- Graduated cylinders and beakers

Procedure:

- Vehicle Preparation:
 - Prepare the 0.5% methylcellulose solution by slowly adding 0.5 g of methylcellulose powder to 100 mL of heated (60-80°C) sterile water while stirring.
 - Once dispersed, cool the solution in an ice bath with continuous stirring until a clear, viscous solution is formed.
 - If using, add 0.2 mL of Tween 80 to the methylcellulose solution and mix thoroughly.

- **ASN-001** Suspension:
 - Calculate the required amount of **ASN-001** for the desired dosing concentration and number of animals. For example, for a 50 mg/kg dose in a 25 g mouse with a dosing volume of 10 mL/kg, you would need 1.25 mg of **ASN-001** per mouse.
 - Weigh the calculated amount of **ASN-001** powder.
 - To create a uniform suspension, it is recommended to first triturate the **ASN-001** powder with a small volume of the vehicle to form a smooth paste. This can be done using a mortar and pestle.
 - Gradually add the remaining vehicle to the paste while continuously mixing or homogenizing until the desired final volume is reached and a uniform suspension is achieved.
- Administration:
 - Keep the suspension continuously stirred during the dosing procedure to ensure homogeneity.
 - Administer the **ASN-001** suspension to the animals via oral gavage at the calculated volume based on their body weight.
 - A vehicle-only control group should be included in the study design.

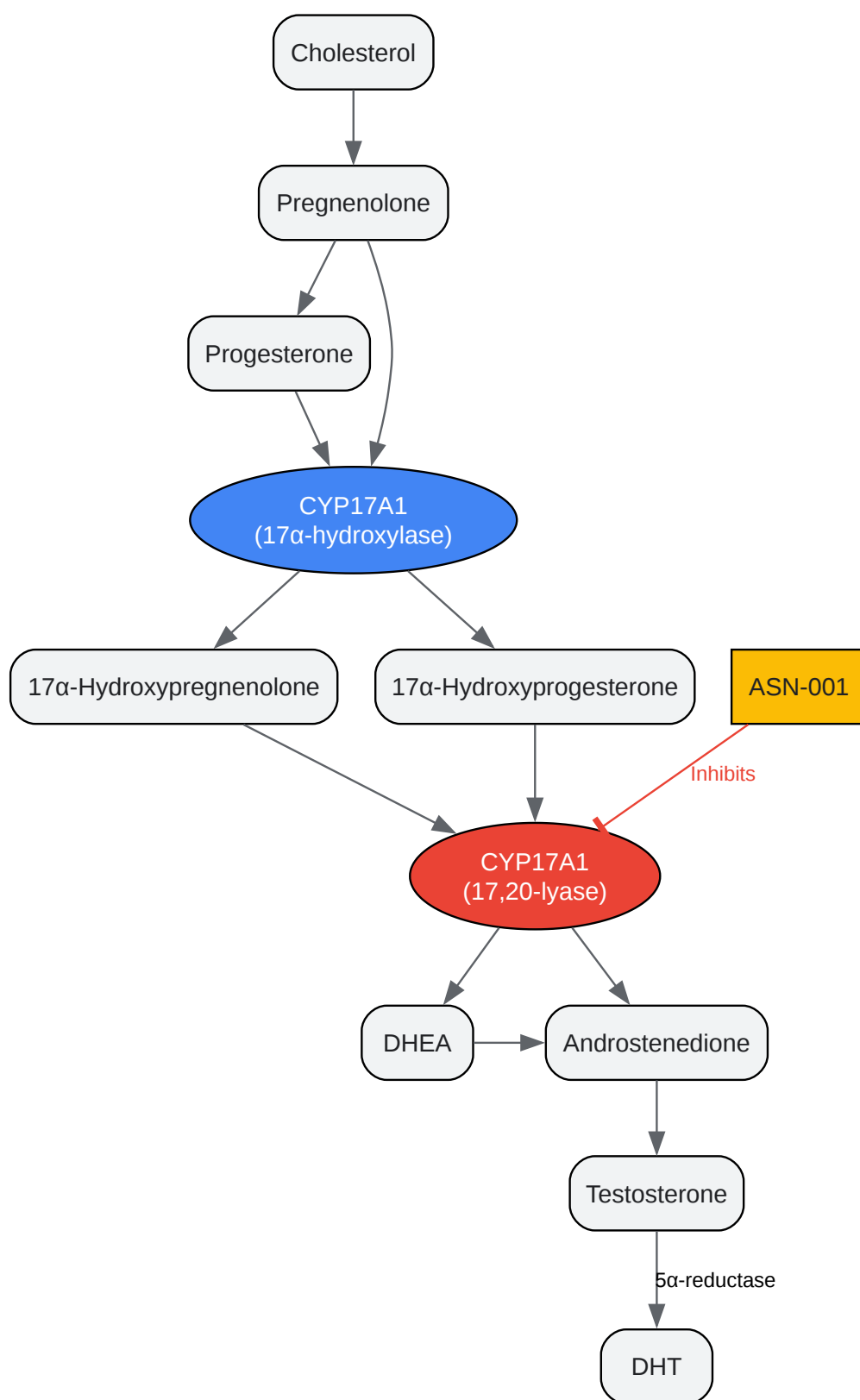


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Workflow for the preparation of **ASN-001** for in vivo oral administration.

Signaling Pathway

ASN-001 exerts its therapeutic effect by inhibiting a critical step in the steroidogenesis pathway. The following diagram illustrates the classical pathway of androgen biosynthesis and the specific point of inhibition by **ASN-001**.



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